

Application Notes and Protocols for Direct Blue 15 in Textile Dyeing Research

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Compound of Interest

Compound Name: Direct blue 15

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These application notes provide a comprehensive guide for the utilization of **Direct Blue 15** (C.I. 24400) in textile dyeing research. This document outlines the dye's properties, experimental protocols for dyeing cellulosic fibers, and relevant safety considerations.

Introduction

Direct Blue 15, also known as Direct Sky Blue 5B, is a water-soluble anionic azo dye widely used for dyeing cellulosic fibers such as cotton, viscose, and rayon, as well as silk and paper. [1][2][3][4][5] Its popularity in textile applications stems from its vibrant blue hue, good water solubility, and straightforward application method without the need for a mordant.[2][3] This protocol is designed to provide researchers with a standardized methodology for applying **Direct Blue 15** in a laboratory setting to achieve reproducible and reliable results for textile research, including studies on dye uptake, colorfastness, and the development of novel textile treatments.

Properties of Direct Blue 15

A summary of the key properties of **Direct Blue 15** is presented in the table below. Understanding these properties is crucial for its effective application and for troubleshooting experimental outcomes.

Property	Value	Reference
C.I. Name	Direct Blue 15	[4]
C.I. Number	24400	[4]
CAS Number	2429-74-5	[1][3][4]
Molecular Formula	C ₃₄ H ₂₄ N ₆ Na ₄ O ₁₆ S ₄	[1][3][4]
Molecular Weight	992.81 g/mol	[1][4]
Appearance	Blue powder	[1][4]
Solubility in Water	60 g/L at 85°C	[4]
Maximum Affinity Temperature	60-80°C	[1][4]

Quantitative Data Summary

The following tables summarize key quantitative data for the application of **Direct Blue 15** in textile dyeing.

Table 1: Recommended Dyeing Parameters for Cotton

Parameter	Recommended Value	Reference
Dye Concentration	1-2% on weight of fabric (o.w.f)	[1]
Salt Concentration (NaCl or Na ₂ SO ₄)	5-30 g/L	[6]
Liquor Ratio	1:20 to 1:25	[7][8]
Dyeing Temperature	90-95°C	[6]
Dyeing Time	45-60 minutes	[6][7][8]
pH	8	[7][8]

Table 2: Colorfastness Properties of Direct Blue 15 on Cotton

Fastness Property	Rating (1-5 Scale)	Reference
Light Fastness	1-2	[1]
Washing Fastness	2-3	[1]
Rubbing Fastness (Dry)	4-5	[1]
Rubbing Fastness (Wet)	3	[1]

Note: The fastness properties can be improved with after-treatments using cationic dye-fixing agents.[6]

Experimental Protocols

This section provides detailed methodologies for the preparation of materials and the dyeing process.

Materials and Reagents

- **Direct Blue 15** dye powder
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Soda ash)
- Wetting agent
- Distilled or deionized water
- Laboratory dyeing machine or water bath with stirrer
- Beakers, graduated cylinders, and pipettes
- pH meter

Preparation of Dye Stock Solution

- Accurately weigh the required amount of **Direct Blue 15** dye powder.
- Create a paste by adding a small amount of cold distilled water and stirring.
- Gradually add hot distilled water (80-90°C) to the paste while stirring continuously until the dye is completely dissolved.
- Make up the final volume with distilled water to achieve the desired stock solution concentration (e.g., 1% w/v).

Pre-treatment of Cotton Fabric

To ensure level dyeing and good penetration of the dye, it is essential to use properly prepared fabric.[6] Commercial scoured and bleached cotton fabric is recommended. If starting with grey fabric, a standard scouring and bleaching process should be performed to remove impurities. [6] Before dyeing, the fabric should be wet out with a solution containing a wetting agent (e.g., 0.75 g/L) and then rinsed with water.[6]

Dyeing Protocol for Cotton Fabric

- Set up the dyebath with the required volume of water to achieve the desired liquor ratio (e.g., 1:20).
- Add a wetting agent and any other desired auxiliaries to the dyebath and run for 5 minutes to ensure proper mixing.[9]
- Introduce the pre-wetted cotton fabric into the dyebath.
- Set the initial temperature of the dyebath to 40-50°C.[6][9]
- Add the prepared **Direct Blue 15** dye solution to the dyebath. Allow the fabric to run in the dye solution for 10-15 minutes to ensure even distribution.
- Gradually add the required amount of salt (e.g., 10-20 g/L of NaCl or Na₂SO₄) to the dyebath in portions. The addition of an electrolyte is crucial for the exhaustion of the dye onto the cellulosic fiber.[10]

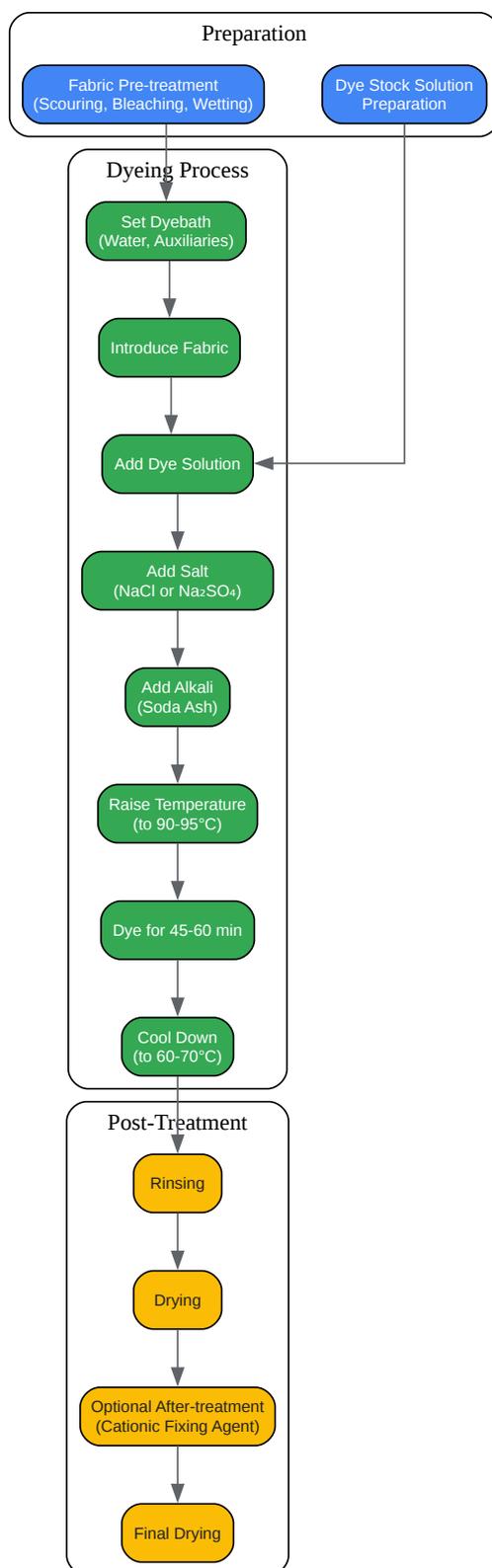
- Add soda ash (e.g., 0.5-2.0 g/L) to the dyebath to adjust the pH to the optimal range (around 8).[6][7][8]
- Raise the temperature of the dyebath to 90-95°C at a rate of approximately 2°C per minute. [9]
- Continue the dyeing process at this temperature for 45-60 minutes, ensuring continuous agitation of the fabric.[6][7][8]
- After the dyeing cycle is complete, cool the dyebath to 60-70°C.[1][9]
- Remove the dyed fabric from the bath and rinse it thoroughly with cold water until the rinsing water is clear.
- The fabric can then be squeezed and air-dried.

After-treatment (Optional)

To improve the wet fastness properties of the dyed fabric, an after-treatment with a cationic dye-fixing agent can be performed.[6] This is typically done in a fresh bath at a slightly acidic pH (e.g., using 1-3% acetic acid) at around 70°C for 30 minutes.[9]

Diagrams

Experimental Workflow for Direct Blue 15 Dyeing



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Caption: Workflow for dyeing cotton with **Direct Blue 15**.

Safety Precautions

Direct Blue 15 is an azo dye derived from 3,3'-dimethoxybenzidine, a compound that is handled as a potential carcinogen.[11] Therefore, appropriate safety measures should be taken when handling the dye powder.

- Work in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid inhalation of the dye powder. Use a dust mask if necessary.
- In case of skin contact, wash the affected area thoroughly with soap and water.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

By following these protocols and safety guidelines, researchers can effectively and safely utilize **Direct Blue 15** in their textile dyeing experiments.

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